

Material Safety Data Sheet (MSDS) for 2-Chlorobenzoic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chlorobenzoic acid

Cat. No.: B7760959

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An In-Depth Technical Guide to the Safe Handling of 2-Chlorobenzoic Acid

As a Senior Application Scientist, the responsible and informed handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide moves beyond the standard template of a Material Safety Data Sheet (MSDS) to provide researchers, scientists, and drug development professionals with a deeper, more practical understanding of **2-Chlorobenzoic acid**. We will explore not just what precautions to take, but why they are necessary, grounding our protocols in the specific chemical and toxicological properties of this compound.

Understanding the Core Profile of 2-Chlorobenzoic Acid

2-Chlorobenzoic acid (CAS No. 118-91-2) is an aromatic carboxylic acid, appearing as a white crystalline solid.^[1] Its structure, featuring a chlorine atom at the ortho-position relative to the carboxyl group, is fundamental to its reactivity and utility as a precursor in the synthesis of pharmaceuticals, dyes, and agrochemicals.^{[1][2][3]} However, this same structure dictates its hazardous properties. The acidic carboxyl group and the reactive chlorine substituent necessitate the rigorous safety protocols detailed in this guide.^[1]

Key Physicochemical Data

Understanding the physical properties of a compound is the first step in predicting its behavior in a laboratory setting. For instance, its high flash point indicates it is not easily ignited, but it is

still combustible.[4][5] Its poor solubility in cold water but higher solubility in organic solvents like ethanol and ether informs both its use in synthesis and the appropriate cleanup procedures for spills.[1][6]

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ ClO ₂	[1][5]
Molar Mass	156.57 g/mol	[7][8][9]
Appearance	White crystalline solid/powder	[1][2][10]
Melting Point	138 - 142 °C (280.4 - 287.6 °F)	[2][7][9]
Boiling Point	284 - 286 °C (543.2 - 546.8 °F)	[3][9]
Flash Point	173 °C (343.4 °F)	[4][5][9]
Autoignition Temp.	530 °C (986 °F)	[4][10]
Solubility	Sparingly soluble in cold water; soluble in hot water, alcohol, ether, benzene.[1][2][6]	[1][2][6]
Density	1.544 g/cm ³	[5][8]
pH	3.4 (0.2 g/L aqueous solution at 20°C)	[5][9]

Hazard Identification and Risk Mitigation

The Globally Harmonized System (GHS) provides a framework for classifying the hazards of **2-Chlorobenzoic acid**. It is crucial not only to recognize the pictograms but to understand the specific risks they represent in a research context.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. [11]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4] [5][11][12]
Serious Eye Damage/Irritation	Category 1 / 2	H318/H319: Causes serious eye damage/irritation.[5][11] [12][13]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.[12][14][15]

Note: Some sources classify eye irritation as Category 1 (serious damage) while others list Category 2 (serious irritation). Prudence dictates treating it as the higher hazard.

This compound is irritating to the skin, eyes, and respiratory system.[12] The primary risk during handling is the generation of airborne dust, which can be inhaled or come into contact with the eyes. Skin contact can cause irritation, and ingestion is harmful.[7][12]

Caption: GHS Hazard statements for **2-Chlorobenzoic acid**.

Exposure Control and Personal Protection: A Self-Validating System

The most effective safety protocol is a self-validating one, where engineering controls and personal protective equipment (PPE) work in concert to eliminate exposure pathways.

Engineering Controls: The First Line of Defense

The primary engineering control for handling this solid compound is ventilation.

- Chemical Fume Hood: All weighing and transfer operations should be performed in a certified chemical fume hood. This prevents the inhalation of fine dust particles.[7][8]

- Local Exhaust Ventilation: If a fume hood is not practical for a specific apparatus, use local exhaust ventilation (e.g., a snorkel) positioned directly over the point of dust generation.^[7]
- Eyewash Stations and Safety Showers: Ensure these are readily accessible and tested regularly. Their proximity is critical in case of accidental contact.^[4]

Personal Protective Equipment (PPE): The Last Barrier

The choice of PPE is dictated by the hazards. For **2-Chlorobenzoic acid**, protection against dust and chemical splashes is key.

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Chemical safety goggles conforming to EN166 (EU) or ANSI Z87.1 (US). ^{[4][15]} A face shield is recommended for larger quantities.	Goggles provide a seal against airborne dust. Standard safety glasses do not. A face shield protects against splashes during solution preparation.
Skin Protection	Nitrile or neoprene gloves. A lab coat.	Inspect gloves for tears before use. Remove gloves using the proper technique to avoid contaminating your skin. A lab coat protects skin and personal clothing. ^[7]
Respiratory Protection	NIOSH-approved half-face respirator with organic vapor/acid gas cartridges and a P95 or P100 particulate filter. ^[6]	A respirator is necessary when engineering controls are insufficient or during a large spill cleanup. ^{[7][8]} It should only be used by trained and fit-tested personnel.

Protocol for Donning and Doffing PPE:

- Donning (Putting On):

1. Wash hands thoroughly.
 2. Put on the lab coat and fasten it completely.
 3. Put on the respirator (if required).
 4. Put on eye/face protection.
 5. Put on gloves, ensuring the cuffs go over the sleeves of the lab coat.
- Doffing (Taking Off):
 1. Remove gloves first, peeling them off without touching the outside with bare hands.
 2. Remove the lab coat, folding it inward.
 3. Wash hands.
 4. Remove eye/face protection.
 5. Remove the respirator (if used).
 6. Wash hands again thoroughly.

Safe Handling, Storage, and Reactivity

Handling Protocols

- Avoid Dust Generation: Use spatulas and weighing paper carefully. Avoid pouring the powder from a height. If possible, use a non-dusting crystalline form.[\[14\]](#)
- Grounding: For large-scale transfers, ground all equipment to prevent static discharge, as dust can form an explosive mixture with air.[\[4\]](#)[\[7\]](#)
- Hygiene: Do not eat, drink, or smoke in the laboratory.[\[14\]](#) Wash hands thoroughly after handling, even if gloves were worn.[\[4\]](#)[\[5\]](#)

Storage Protocols

- Container: Keep the container tightly closed to prevent absorption of moisture.[\[4\]](#)[\[5\]](#)[\[7\]](#)

- Location: Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)[\[7\]](#) A recommended storage temperature is between 15-25°C.[\[5\]](#)
- Incompatibilities: The key to safe storage is segregation from incompatible materials. As a carboxylic acid, **2-Chlorobenzoic acid** will react violently or exothermically with:
 - Strong Bases: (e.g., sodium hydroxide, potassium carbonate). This is a classic acid-base neutralization reaction that can be highly exothermic.[\[4\]](#)[\[5\]](#)[\[13\]](#)
 - Strong Oxidizing Agents: (e.g., potassium permanganate, nitric acid). These can cause vigorous, potentially explosive reactions.[\[4\]](#)[\[5\]](#)[\[7\]](#)

Chemical Stability and Reactivity

- Stability: The compound is stable under normal storage conditions.[\[4\]](#)
- Hazardous Decomposition: When heated to decomposition, it emits toxic and corrosive fumes, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride (HCl) gas.[\[4\]](#)[\[5\]](#)[\[12\]](#) This is a critical consideration for fire-fighting procedures.
- Hazardous Polymerization: Will not occur.[\[4\]](#)

Emergency Procedures: A Workflow for Response

Rapid and correct response to an emergency can significantly mitigate harm.

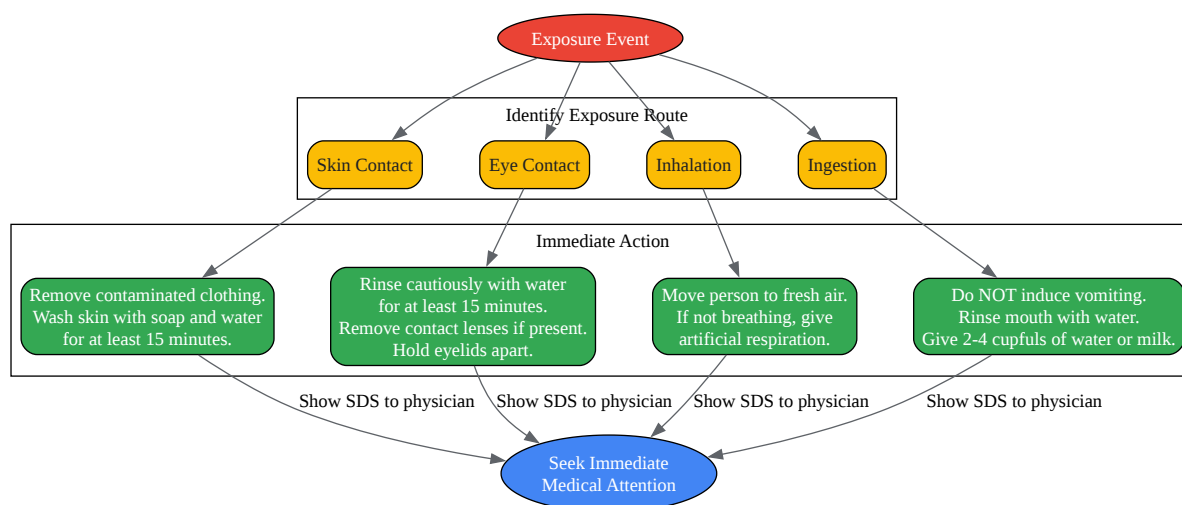
Toxicological Data

Endpoint	Value	Species
LD50 Oral	501 mg/kg	Rat [7] [8]
LD50 Oral	2465 mg/kg	Rabbit [9]
LD50 Oral	6460 mg/kg	Rat [16]

Note: Discrepancies in LD50 values are common across different studies and suppliers. Always err on the side of caution and treat the material as having the highest toxicity (lowest LD50 value).

First-Aid Measures

The immediate goal of first aid is to remove the substance from the affected area and seek medical attention.



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Caption: First-aid response workflow for **2-Chlorobenzoic acid** exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, holding eyelids open.[4][6] Remove contact lenses if present and easy to do.[4][12] Seek immediate medical attention, specifically from an ophthalmologist.[5][11]
- Skin Contact: Take off contaminated clothing immediately.[5][11] Wash the affected area with plenty of soap and water.[4][12] If irritation persists, get medical advice.[4][13]

- Inhalation: Move the victim to fresh air and keep them at rest in a comfortable position for breathing.[10][12] If breathing is difficult or has stopped, provide artificial respiration.[4][10] Seek immediate medical attention.[4][7]
- Ingestion: Do NOT induce vomiting.[7][13][17] If the person is conscious, rinse their mouth with water and have them drink 2-4 glasses of water to dilute the substance.[10] Seek immediate medical attention.[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[4][6][11][13]
- Unsuitable Media: A heavy water stream may spread the material.[13][17]
- Specific Hazards: The material is combustible.[5] Fire will produce irritating, corrosive, and/or toxic gases, including hydrogen chloride.[4][5]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode.[4][12]

Accidental Release Measures

The protocol for cleaning up a spill is determined by its scale.

- Immediate Actions (All Spills):
 1. Evacuate unnecessary personnel from the area.[11][12]
 2. Ensure adequate ventilation.[11][12]
 3. Remove all sources of ignition.[12]
 4. Don the appropriate PPE as described in Section 3.
- Small Spill Protocol:

1. Dampen the spilled solid with 60-70% ethanol to minimize dust generation.[6]
 2. Carefully sweep or scoop the dampened material into a suitable, labeled container for disposal.[4][6]
 3. Clean the spill area with absorbent paper dampened with ethanol, and place the used paper in the disposal container.[6]
- Large Spill Protocol:
 1. Contain the spill by diking with an inert material (e.g., sand, vermiculite).
 2. Follow the small spill protocol for cleanup, working from the outside in.
 3. Prevent the spilled material from entering drains or waterways.[11][12]

Disposal Considerations

Chemical waste disposal must be handled in accordance with all local, state, and federal regulations.

- Waste Stream: **2-Chlorobenzoic acid** should be disposed of as hazardous waste.
- Procedure: Place waste material in a clearly labeled, sealed container. Arrange for pickup by a licensed professional waste disposal service. Do not attempt to dispose of this chemical down the drain or in regular trash.

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- To cite this document: BenchChem. [Material Safety Data Sheet (MSDS) for 2-Chlorobenzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7760959#material-safety-data-sheet-msds-for-2-chlorobenzoic-acid]

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